

Application Notes and Protocols for Live-Cell Imaging Using DMHBO+

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Compound of Interest

Compound Name: DMHBO+

Cat. No.: B15552320

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Introduction

DMHBO+ is a cationic fluorophore that becomes fluorescent upon binding to the Chili RNA aptamer. This system provides a powerful tool for real-time visualization of RNA dynamics within living cells. The Chili-**DMHBO+** complex mimics the properties of red fluorescent proteins, offering a genetically targetable method for RNA tracking. Its large Stokes shift and potential for Förster Resonance Energy Transfer (FRET) make it a versatile probe for a range of cellular and molecular studies. These application notes provide detailed protocols for utilizing **DMHBO+** in live-cell imaging experiments.

Data Presentation

Photophysical and Binding Properties of DMHBO+

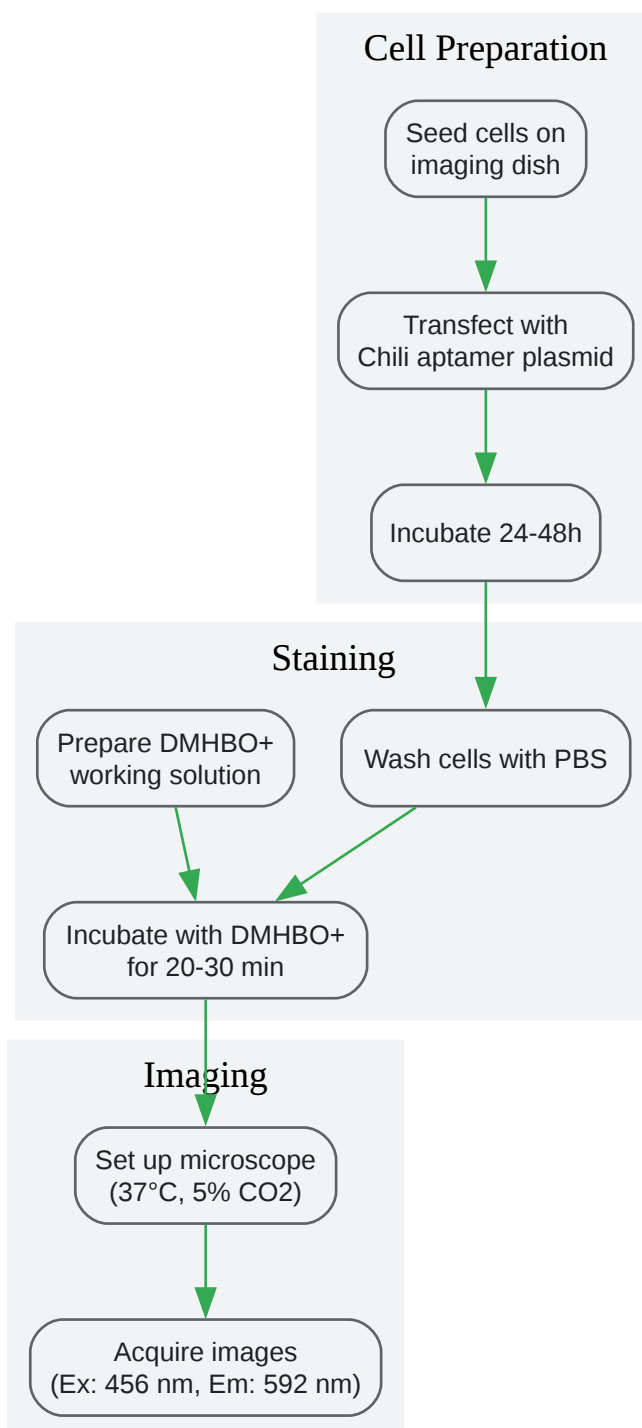
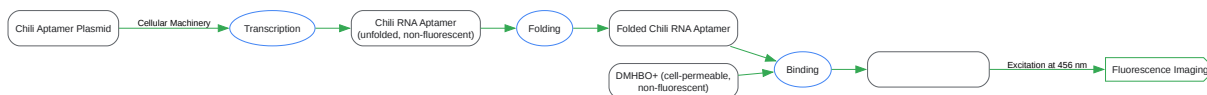
Property	Value	Reference
Excitation Maximum (λ_{ex})	456 nm	[1]
Emission Maximum (λ_{em})	592 nm	[1]
Stokes Shift	136 nm	[1]
Quantum Yield (Φ)	0.1	[1]
Dissociation Constant (K_d) with Chili aptamer	12 nM	[1]

Recommended Imaging Parameters

Parameter	Recommendation	Reference
Excitation Laser	405 nm or 456 nm	[1][2]
Emission Filter	500-550 nm or 575-625 nm (depending on setup)	[2]
Objective	60x or 100x oil immersion	[2]

Signaling Pathway and Experimental Workflow

The fundamental principle of using **DMHBO+** for live-cell imaging involves the introduction of a plasmid encoding the Chili RNA aptamer into cells. When the Chili aptamer is transcribed, it folds into a specific three-dimensional structure that provides a binding pocket for the **DMHBO+** molecule. Upon binding, the fluorescence of **DMHBO+** is activated, allowing for the visualization of the RNA of interest.



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References

- 1. Large Stokes shift fluorescence activation in an RNA aptamer by intermolecular proton transfer to guanine - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Multiplexed sequential imaging in living cells with orthogonal fluorogenic RNA aptamer/dye pairs - PMC [pmc.ncbi.nlm.nih.gov]
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